

Physical and chemical properties of 10-Hydroxyoleoside 11-methyl ester

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Compound of Interest

Compound Name: 10-Hydroxyoleoside 11-methyl ester

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In-Depth Technical Guide to 10-Hydroxyoleoside 11-methyl ester

For Researchers, Scientists, and Drug Development Professionals

Abstract

10-Hydroxyoleoside 11-methyl ester, a secoiridoid glycoside isolated from *Jasminum multiflorum*, presents a subject of growing interest within the scientific community. This technical guide provides a comprehensive overview of its known physical and chemical properties, alongside available experimental data. While specific quantitative data for some properties remain elusive in publicly accessible literature, this document consolidates the current knowledge to support ongoing research and development efforts. The compound, with the chemical formula $C_{17}H_{24}O_{12}$ and a molecular weight of 420.37 g/mol, has been noted for its potential biological activities, including coronary dilating and cardiotropic effects. Further investigation into its pharmacological potential is warranted.

Physicochemical Properties

10-Hydroxyoleoside 11-methyl ester is a white powder.^[1] Limited data is currently available regarding its complete physicochemical profile.

Table 1: Physical and Chemical Properties of **10-Hydroxyoleoside 11-methyl ester**

Property	Value	Source
CAS Number	131836-11-8	[2][3]
Molecular Formula	C17H24O12	[1][3]
Molecular Weight	420.37 g/mol	[1][3]
Appearance	Powder	[1]
Optical Rotation	$[\alpha]_D -113.3^\circ$ (c in MeOH)	[1]
UV Absorption	λ_{\max} 201, 235 nm (in MeOH)	[1]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[2]
Purity	>98% (Commercially available)	[2]

Note: Melting point and boiling point data are not currently available in the reviewed literature.

Spectroscopic Data

While several studies confirm the structural elucidation of **10-Hydroxyoleoside 11-methyl ester** using spectroscopic methods, detailed spectral data, including specific chemical shifts for ^1H and ^{13}C NMR or mass spectrometry fragmentation patterns, are not readily available in the public domain. Commercial suppliers confirm the structure by NMR.[2]

Experimental Protocols

Isolation from Jasminum multiflorum

10-Hydroxyoleoside 11-methyl ester has been successfully isolated from the water-soluble fraction of *Jasminum multiflorum*. [4][5] A general workflow for the isolation of chemical constituents from *Jasminum multiflorum* is outlined below. It is important to note that a detailed, optimized protocol specifically for **10-Hydroxyoleoside 11-methyl ester** is not available and would require further methods development.

Workflow for Isolation of Secoiridoids from *Jasminum multiflorum*



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Caption: General workflow for the isolation of secoiridoids from *Jasminum multiflorum*.

Methodology Details (General):

- **Plant Material Preparation:** The aerial parts of *Jasminum multiflorum* are collected, dried, and powdered.
- **Extraction:** The powdered plant material is typically extracted with a polar solvent such as methanol using methods like Soxhlet extraction or maceration.[5]
- **Fractionation:** The resulting crude extract is then subjected to column chromatography over silica gel. A gradient elution system with solvents of increasing polarity is used to separate the different chemical constituents.
- **Purification:** Fractions are monitored by Thin Layer Chromatography (TLC). Those containing the target compound are combined and may require further purification steps, such as preparative TLC or High-Performance Liquid Chromatography (HPLC), to yield the pure **10-Hydroxyoleoside 11-methyl ester**.

Biological Activity and Signaling Pathways

10-Hydroxyoleoside 11-methyl ester belongs to the secoiridoid class of compounds, which are known to possess a wide range of biological activities.[2]

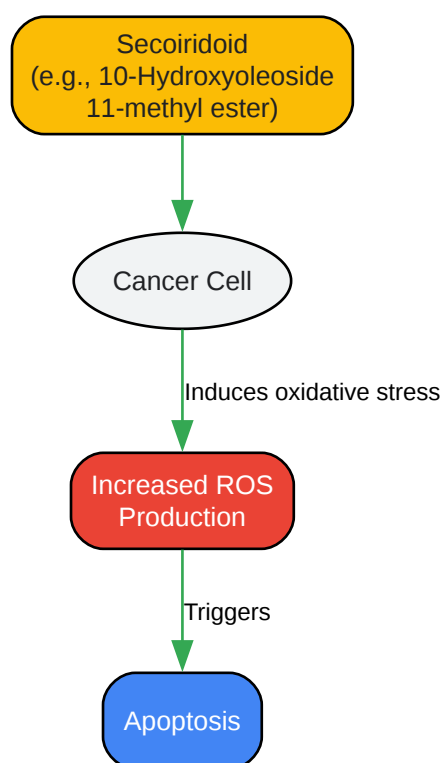
Cardiovascular Effects

Preliminary studies have indicated that secoiridoids from *Jasminum multiflorum*, including **10-Hydroxyoleoside 11-methyl ester**, possess coronary dilating and cardiotropic activities.[4] The precise mechanisms and signaling pathways underlying these effects have not yet been elucidated for this specific compound.

Anticancer Potential

A study investigated the anti-cancer activities of **10-Hydroxyoleoside 11-methyl ester**, alongside other secoiridoids, in human epidermoid carcinoma cell lines (A431) and human non-small cell lung cancer cell lines (A549).[6] While the study focused on the effects of a related compound, multifloroside, it opens the door for further investigation into the specific cytotoxic and antiproliferative effects of **10-Hydroxyoleoside 11-methyl ester**. The potential signaling pathways involved in the anticancer activity of related secoiridoids often include the induction of apoptosis and cell cycle arrest.

Hypothesized Signaling Pathway for Secoiridoid-Induced Apoptosis (General)



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Caption: A generalized, hypothetical signaling pathway for secoiridoid-induced apoptosis in cancer cells.

Conclusion

10-Hydroxyoleoside 11-methyl ester is a naturally occurring secoiridoid with established basic chemical properties and promising, yet underexplored, biological activities. This guide consolidates the available technical information to serve as a resource for the scientific

community. There is a clear need for further research to fully characterize its physical properties, obtain detailed spectroscopic data, develop specific and optimized experimental protocols for its isolation and potential synthesis, and to thoroughly investigate its biological mechanisms of action and associated signaling pathways. Such efforts will be crucial in unlocking the full therapeutic potential of this intriguing natural product.

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References

- 1. researchgate.net [researchgate.net]
- 2. 10-Hydroxyoleoside 11-methyl ester | CAS:131836-11-8 | Iridoids | High Purity | Manufacturer BioCrick [biocrick.com]
- 3. aksci.com [aksci.com]
- 4. researchgate.net [researchgate.net]
- 5. ijprajournal.com [ijprajournal.com]
- 6. mdpi.com [mdpi.com]
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